

stability of [(2-Bromoethoxy)methyl]cyclobutane

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Compound of Interest

Compound Name:	[(2-Bromoethoxy)methyl]cyclobutane
CAS No.:	1909326-00-6
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An In-Depth Technical Guide to the Stability of [(2-Bromoethoxy)methyl]cyclobutane

Abstract

[(2-Bromoethoxy)methyl]cyclobutane is a bifunctional synthetic building block of increasing interest in pharmaceutical and materials science research. Its unique structure, combining a strained cyclobutane ring with a reactive bromoethoxy side chain, offers versatile handles for molecular elaboration. However, these same features present inherent stability challenges that must be understood and managed to ensure the integrity of starting materials, the reproducibility of synthetic outcomes, and the purity of final products. This technical guide provides a comprehensive analysis of the stability profile of [(2-Bromoethoxy)methyl]cyclobutane. By dissecting the reactivity of its core components—the cyclobutane ring and the primary alkyl bromide—we predict and rationalize its principal degradation pathways. Furthermore, this guide furnishes field-proven protocols for safe handling, appropriate storage, and the experimental assessment of stability under forced degradation conditions, empowering researchers to utilize this valuable reagent with confidence and precision.

Introduction to [(2-Bromoethoxy)methyl]cyclobutane

Chemical Structure and Properties

[(2-Bromoethoxy)methyl]cyclobutane is comprised of two key structural motifs: a four-membered cyclobutane ring and a 2-bromoethoxy group linked via a methylene bridge. The inherent chemical reactivity of this molecule is a direct consequence of the interplay between these two functionalities.

Table 1: Physicochemical Properties of [(2-Bromoethoxy)methyl]cyclobutane and Related Structures

Property	[(2-Bromoethoxy)methyl]cyclobutane (Predicted)	(2-Bromoethyl)cyclobutane[1]	(Bromomethyl)cyclobutane[2]	2-Bromoethyl ether[3][4]
Molecular Formula	C ₇ H ₁₃ BrO	C ₆ H ₁₁ Br	C ₅ H ₉ Br	C ₄ H ₉ BrO
Molecular Weight	193.08 g/mol	163.06 g/mol	149.03 g/mol	153.02 g/mol
Appearance	Colorless to brown liquid (Predicted)	Not specified	Liquid	Clear colorless to brown liquid
Boiling Point	Not specified	Not specified	123-124 °C	149-150 °C
Density	Not specified	Not specified	1.326 g/mL at 25 °C	1.357 g/mL at 25 °C
Flash Point	Flammable (Predicted)	Flammable liquid and vapor	41 °C (closed cup)	21 °C (70 °F)

Significance in Research and Drug Development

The utility of **[(2-Bromoethoxy)methyl]cyclobutane** stems from its bifunctional nature. The primary bromide serves as an excellent electrophilic site for nucleophilic substitution reactions, allowing for the facile introduction of the cyclobutylmethyl-ethoxy moiety onto a wide range of substrates, including amines, phenols, and thiols. The cyclobutane ring itself is a desirable feature in medicinal chemistry, often used as a rigid scaffold or a bioisostere for other groups to improve metabolic stability or receptor binding affinity.

Fundamental Principles of Chemical Stability

A thorough understanding of the stability of **[(2-Bromoethoxy)methyl]cyclobutane** requires an analysis of its constituent parts.

The Role of the Cyclobutane Ring: Inherent Strain and Reactivity

The cyclobutane ring is significantly less stable than its acyclic counterpart, butane, or larger cycloalkanes like cyclohexane.^{[5][6]} This instability arises from two primary sources:

- **Angle Strain:** The carbon atoms in cyclobutane are sp^3 hybridized, preferring a bond angle of 109.5° . However, the geometry of the four-membered ring forces the internal C-C-C bond angles to be approximately 90° .^{[5][7]} This deviation creates substantial angle strain.
- **Torsional Strain:** In a perfectly flat cyclobutane, all C-H bonds on adjacent carbons would be eclipsed. To alleviate this, the ring puckers slightly, but considerable torsional strain remains.^{[8][9]}

This combined ring strain, calculated to be around 26 kcal/mol, makes the cyclobutane ring susceptible to ring-opening reactions under certain energetic conditions (e.g., high heat or catalysis), as the system seeks to relieve the strain.^{[6][9]}

The Reactivity of the Bromoethoxy Moiety

The bromoethoxy group contains two key features governing its reactivity: the carbon-bromine bond and the ether linkage.

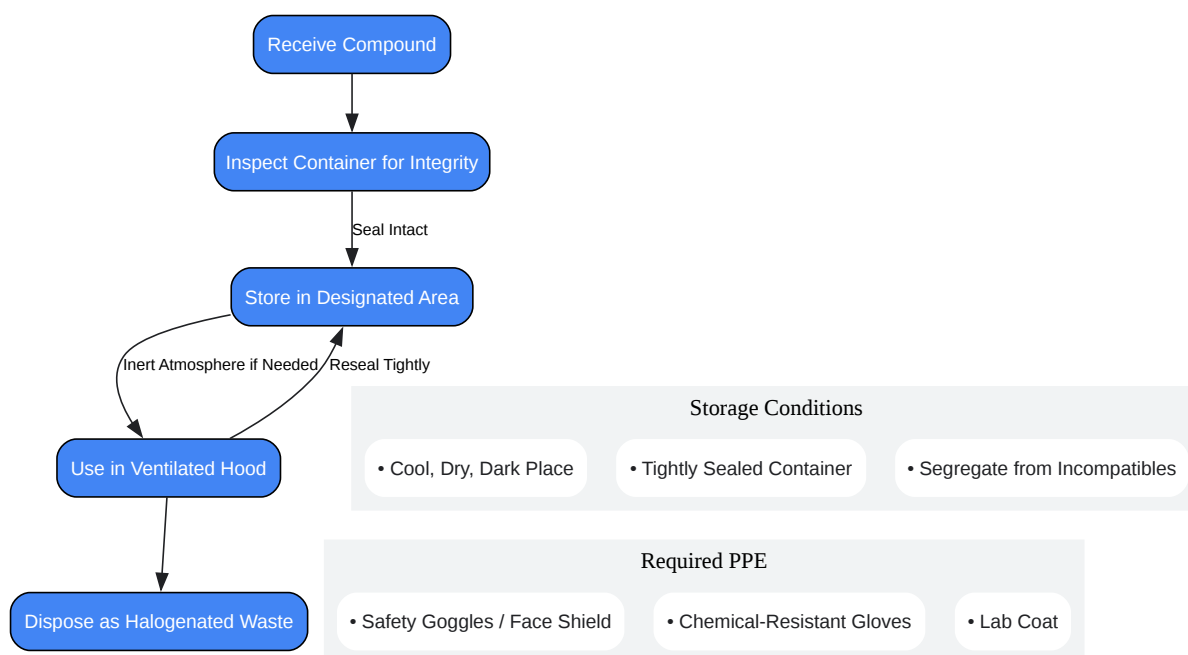
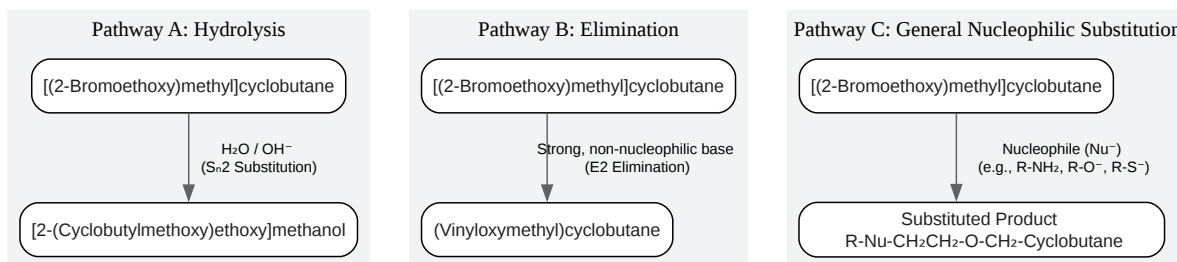
- **Carbon-Bromine Bond:** The bromine atom is a good leaving group, rendering the adjacent carbon atom electrophilic.^[10] This site is the primary center for reactivity, making the

molecule highly susceptible to nucleophilic attack (S_N2 reactions) by a wide range of nucleophiles. This is the most significant liability for the compound's stability in the presence of common laboratory reagents and solvents.

- Ether Linkage: The C-O-C bond of the ether is generally stable and relatively inert.^[4]^[11] However, ethers can act as bases and may react violently with strong oxidizing agents.^[4] ^[11] Under strongly acidic conditions, the ether oxygen can be protonated, activating the C-O bonds towards cleavage.

Predicted Degradation Pathways

Based on the fundamental principles outlined above, several degradation pathways can be predicted for **[(2-Bromoethoxy)methyl]cyclobutane**. These pathways represent the most probable modes of decomposition under common laboratory and storage conditions.



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Caption: Recommended workflow for the safe handling and storage of the compound.

General Storage Conditions

To minimize degradation, the compound must be protected from environmental factors that promote the pathways described above.

- **Temperature:** Store in a cool, well-ventilated area. [12][13] Refrigeration is recommended for long-term storage to reduce vapor pressure and slow kinetic processes.
- **Atmosphere:** Store under an inert atmosphere (e.g., nitrogen or argon). This is crucial to prevent the ingress of atmospheric moisture, which can lead to hydrolysis.
- **Light:** Protect from direct sunlight and other sources of UV radiation to prevent photochemical decomposition. [12] Amber glass bottles are recommended.
- **Container:** Use tightly sealed, chemically resistant containers (e.g., glass with a PTFE-lined cap) to prevent leakage and moisture ingress. [12]

Incompatible Materials and Segregation

Segregation from incompatible chemicals is a critical safety and stability measure. [12]

- **Bases:** Store separately from strong bases (e.g., hydroxides, alkoxides) to prevent elimination and substitution reactions.
- **Oxidizing Agents:** Keep away from strong oxidizers. [14] * **Nucleophiles:** Avoid storage near concentrated nucleophiles (e.g., amines, thiols).
- **Acids:** While more stable than to bases, prolonged contact with strong acids should be avoided to prevent potential ether cleavage.

Personal Protective Equipment (PPE) and Safe Handling

Alkyl bromides can be irritating to the skin, eyes, and respiratory system.

- **Ventilation:** Always handle this compound in a well-ventilated chemical fume hood. [13] * **Eye Protection:** Chemical safety goggles and/or a face shield are mandatory. * **Skin Protection:**

Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile or neoprene).

[13] Avoid direct skin contact.

Experimental Protocols for Stability Assessment

To empirically validate the predicted stability profile, a forced degradation (or stress testing) study is the definitive approach. This involves subjecting the compound to harsh conditions that are expected to accelerate its decomposition.

Protocol for Forced Degradation Study

Objective: To identify degradation products and determine the primary stability liabilities of **[(2-Bromoethoxy)methyl]cyclobutane**.

Methodology:

- **Stock Solution Preparation:** Prepare a stock solution of **[(2-Bromoethoxy)methyl]cyclobutane** in a suitable solvent (e.g., acetonitrile) at a known concentration (e.g., 1 mg/mL).
- **Stress Conditions Setup:** Aliquot the stock solution into separate, sealed vials for each stress condition as described in Table 2. Include a control sample stored under ideal conditions (refrigerated, protected from light).
- **Incubation:** Place the vials under the specified conditions for a defined period (e.g., 24, 48, or 72 hours). The choice of temperature is critical; 60 °C is a common starting point for accelerated studies.
- **Sample Analysis:** At each time point, withdraw an aliquot from each vial. If necessary, neutralize the acidic and basic samples before analysis.
- **Analytical Monitoring:** Analyze all samples, including the control, by a suitable stability-indicating method (e.g., HPLC-UV or GC-MS).
- **Data Interpretation:** Compare the chromatograms of the stressed samples to the control. A decrease in the peak area of the parent compound and the appearance of new peaks are

indicative of degradation. The mass of new peaks (from MS detection) can be used to identify degradation products and confirm the predicted pathways.

Table 2: Recommended Conditions for Forced Degradation Study

Stress Condition	Reagent / Condition	Rationale
Acidic Hydrolysis	0.1 M HCl, 60 °C	Simulates acidic environments; tests for hydrolysis and ether cleavage.
Basic Hydrolysis	0.1 M NaOH, 60 °C	Simulates basic environments; tests for hydrolysis and elimination.
Oxidative Stress	3% H ₂ O ₂ , 60 °C	Tests for susceptibility to oxidation.
Thermal Stress	80 °C (in darkness)	Evaluates intrinsic thermal stability.
Photolytic Stress	High-intensity UV/Vis light, Ambient Temp.	Evaluates stability to light exposure.

Analytical Methodology for Stability Monitoring

- High-Performance Liquid Chromatography (HPLC): An ideal technique for monitoring stability. A reverse-phase C18 column with a water/acetonitrile gradient and UV detection is a standard starting point. This method can separate the more polar degradation products (like the hydrolysis product) from the less polar parent compound.
- Gas Chromatography-Mass Spectrometry (GC-MS): Excellent for volatile compounds and for identifying degradation products by their mass fragmentation patterns. It is particularly useful for detecting potential elimination products or other non-polar degradants.

Conclusion

The stability of [(2-Bromoethoxy)methyl]cyclobutane is governed by the inherent reactivity of its primary alkyl bromide functionality and, to a lesser extent, the strain of its cyclobutane ring.

The principal degradation pathway is nucleophilic substitution at the C-Br bond, with hydrolysis being a primary concern upon exposure to moisture. The compound is also susceptible to base-mediated elimination and decomposition under significant thermal or photolytic stress. By understanding these liabilities, researchers can implement the rigorous handling and storage protocols outlined in this guide. Proper storage in a cool, dry, dark, and inert environment is essential for preserving its purity. For professionals in drug development, conducting forced degradation studies is a critical step to ensure that the stability profile of this key building block is well-characterized, leading to more robust and reproducible synthetic processes.

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